

D149 Indoline Dye: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: D149 Dye

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

D149, a metal-free indoline dye, has emerged as a significant sensitizer in the field of dye-sensitized solar cells (DSSCs).^[1] Its high molar extinction coefficient, straightforward synthesis, and impressive power conversion efficiencies make it a compelling alternative to more traditional ruthenium-based dyes.^{[1][2]} This technical guide provides a detailed overview of D149, encompassing its physicochemical properties, synthesis, and application in DSSCs, with a focus on experimental protocols and data presentation for the scientific community.

Core Properties of D149 Dye

D149 is characterized by a donor- π -acceptor (D- π -A) architecture, which is fundamental to its function as a photosensitizer. The central indoline moiety acts as the electron donor, conjugated through a π -bridge to an acceptor group, typically a cyanoacrylic acid or rhodanine-3-acetic acid, which also serves to anchor the dye to the semiconductor surface.^[1]

Photophysical and Electrochemical Data

The photophysical and electrochemical properties of D149 are critical to its performance in DSSCs. These properties determine the dye's ability to absorb light and efficiently inject electrons into the semiconductor's conduction band.

Property	Value	Measurement Conditions	Source
Absorption Maximum (λ_{max})	526 nm	In tert-butyl alcohol/acetonitrile (1/1) solution	[3]
540 nm	Not specified	[3]	
Molar Extinction Coefficient (ϵ)	68,700 M ⁻¹ cm ⁻¹	At 526 nm in tert-butyl alcohol/acetonitrile (1/1) solution	[3]
Highest Occupied Molecular Orbital (HOMO)	-5.49 eV	Measured in thin solid film by Photoelectron Yield Spectrometer AC-3	[4]
-5.07 eV	Not specified	[2]	
Lowest Unoccupied Molecular Orbital (LUMO)	-3.06 eV	Calculated from HOMO and optical band-gap	[4]
-2.36 eV	Not specified	[2]	
Band Gap (E_g)	2.43 eV	Calculated from UV-Vis absorption spectrum	[4]

Performance in Dye-Sensitized Solar Cells (DSSCs)

The efficacy of D149 as a sensitizer is ultimately evaluated by the photovoltaic performance of the DSSC device. Key metrics include power conversion efficiency (PCE), short-circuit current

density (Jsc), open-circuit voltage (Voc), and fill factor (FF).

Power Conversion Efficiency (PCE)	Short-Circuit Current Density (Jsc)	Open-Circuit Voltage (Voc)	Fill Factor (FF)	Device Configuration/Notes	Source
9.0%	Not specified	Not specified	Not specified	One of the highest reported efficiencies for D149	[1]
7.4%	13.2 mA/cm ²	752 mV	0.749	Optimized device with acetonitrile as solvent	[5]
2.28%	4.83 mA·cm ⁻²	0.77 V	0.62	Bilayer heterojunction organic solar cell with 8 nm-thick D149 layer	[4]
1.662%	Not specified	Not specified	Not specified	D149-sensitized ZnO-based solar cell with 2,2,2-Trifluoroethanol as solvent	[6] [7]

Experimental Protocols

Synthesis of D149 Indoline Dye

While a precise, publicly available, step-by-step protocol for the synthesis of D149 is not readily found in the provided search results, a general methodology for the synthesis of similar indoline dyes can be inferred. The synthesis typically involves the condensation of an indoline-based aldehyde with a rhodanine or cyanoacrylic acid derivative. A representative procedure for a D149 derivative is as follows:

Synthesis of a D149/protonated g-C₃N₄ (pCN) composite:

- Preparation of pCN: 1 g of bulk g-C₃N₄ (bCN), synthesized by heating melamine, is added to 200 mL of 1 M HCl solution. The slurry is magnetically stirred for 4 hours. The resulting sediment is collected by centrifugation, washed with deionized water, and dried at 80 °C for 15 hours.
- Formation of D149/pCN: 0.5 g of the prepared pCN is added to 25 mL of ethanol and stirred to create a uniform turbid liquid. 50 mg of **D149 dye** is then added to this slurry. The suspension is stirred rapidly overnight. The final product is collected by centrifugation and dried in an oven.[1]

Fabrication of a D149-based Dye-Sensitized Solar Cell

The following is a generalized protocol for the fabrication of a DSSC using **D149 dye**:

- Preparation of the Photoanode:
 - A transparent conductive oxide (TCO) coated glass substrate (e.g., FTO or ITO glass) is cleaned thoroughly.
 - A paste of TiO₂ nanoparticles is applied to the conductive side of the glass using a technique such as doctor-blading or screen printing to create a mesoporous film.
 - The TiO₂-coated substrate is then sintered at high temperatures (e.g., 450-500 °C) to ensure good particle-to-particle contact and adhesion to the substrate.[8]
- Dye Sensitization:
 - The sintered TiO₂ electrode is immersed in a solution of **D149 dye**. A typical dye solution consists of 0.5 mM D149 in a 1:1 (v/v) mixture of acetonitrile and tert-butanol.[9]

- The electrode is left to soak for a sufficient time (e.g., overnight) to allow for the adsorption of a monolayer of the dye onto the TiO_2 surface.[\[9\]](#)
- After soaking, the electrode is rinsed with a solvent like acetonitrile to remove any non-adsorbed dye molecules.[\[9\]](#)
- Assembly of the Solar Cell:
 - A counter electrode is prepared, typically by depositing a thin layer of a catalyst such as platinum on another TCO-coated glass substrate.
 - The dye-sensitized photoanode and the counter electrode are assembled into a sandwich-type cell, separated by a thin spacer (e.g., 25 μm Surlyn).[\[9\]](#)
 - The cell is sealed, leaving one or two small holes for the introduction of the electrolyte.
- Electrolyte Injection:
 - A redox-active electrolyte, commonly containing an iodide/triiodide (I^-/I_3^-) redox couple, is introduced into the space between the electrodes through the pre-drilled holes.[\[9\]](#)
 - The holes are then sealed to prevent leakage of the electrolyte.

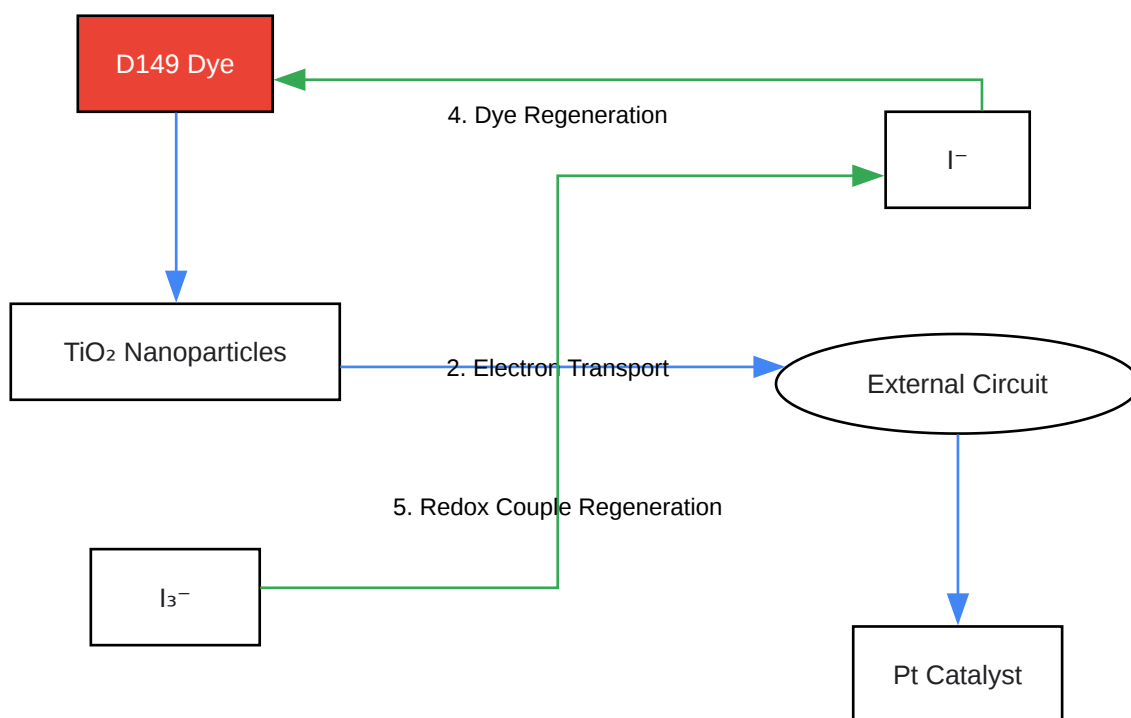
Characterization of the DSSC

The performance of the fabricated DSSC is evaluated using several standard characterization techniques:

- Current-Voltage (I-V) Measurement: This is the primary method to determine the key performance parameters of the solar cell (J_{sc} , V_{oc} , FF, and PCE). The measurement is performed under simulated sunlight (e.g., AM 1.5G, 100 mW/cm^2).
- Incident Photon-to-Current Conversion Efficiency (IPCE): This measurement determines the quantum efficiency of the solar cell at different wavelengths of light.
- Electrochemical Impedance Spectroscopy (EIS): EIS is used to study the internal charge transfer processes and resistances within the DSSC, providing insights into factors that may be limiting performance.

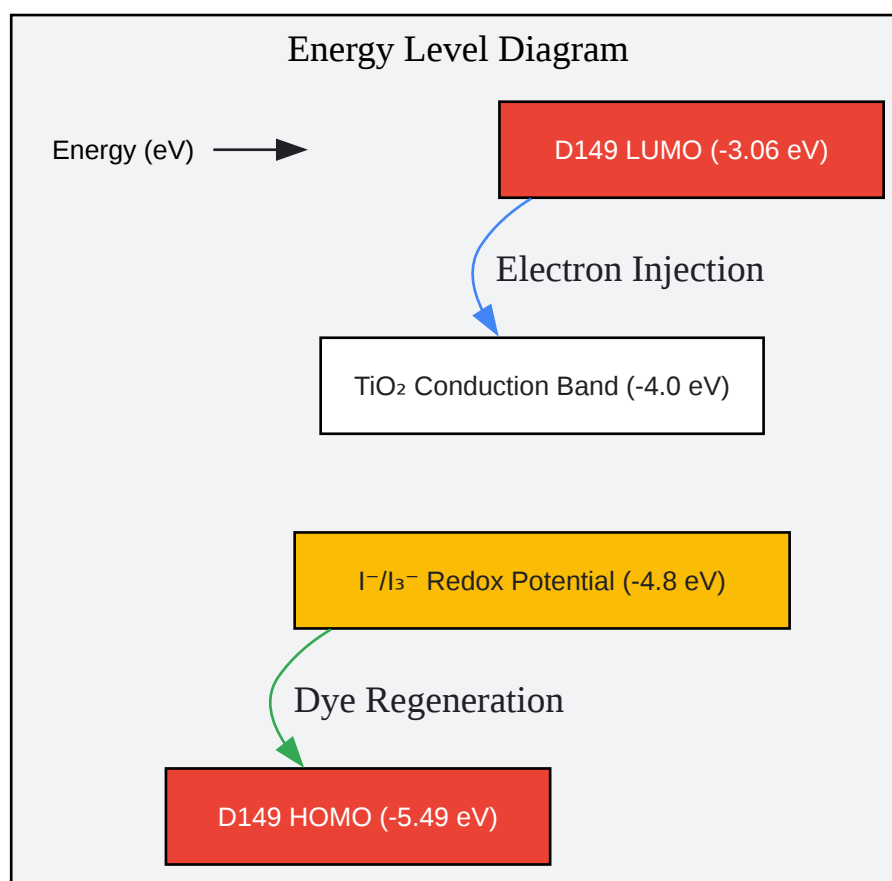
Visualizing the DSSC Mechanism

The following diagrams, generated using the DOT language, illustrate the fundamental processes occurring within a D149-based dye-sensitized solar cell.



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Caption: Workflow of a D149-based Dye-Sensitized Solar Cell.



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Caption: Energy level diagram for a D149-based DSSC.

Conclusion

D149 indoline dye remains a highly relevant and promising material for the advancement of dye-sensitized solar cell technology. Its strong light absorption in the visible spectrum, coupled with favorable electrochemical properties, allows for the fabrication of efficient solar energy conversion devices. This guide has provided a consolidated resource of its key characteristics, performance data, and detailed experimental protocols to aid researchers in the continued exploration and optimization of D149 and related organic dyes for photovoltaic applications. The provided diagrams offer a visual representation of the fundamental principles governing the operation of D149-based DSSCs, further facilitating a deeper understanding of this important class of photosensitizers.

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